

# Commercial Availability of (1S,2S)-Cyclohexane-1,2-dicarboxylic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1S,2S)-cyclohexane-1,2-dicarboxylic acid

Cat. No.: B150888

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**(1S,2S)-Cyclohexane-1,2-dicarboxylic acid**, a chiral building block with significant applications in asymmetric synthesis, pharmaceutical development, and materials science, is commercially available from a range of chemical suppliers. This technical guide provides an in-depth overview of its commercial availability, key chemical properties, and relevant experimental protocols for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**(1S,2S)-Cyclohexane-1,2-dicarboxylic acid** is a white crystalline solid at room temperature.

[1] It is a cyclohexane derivative featuring two carboxylic acid groups attached to adjacent carbon atoms.[1] Its specific stereochemistry is a crucial feature for its application in stereoselective reactions.[1]

| Property          | Value  |
|-------------------|--|
| CAS Number        | 21963-41-7   |
| Molecular Formula | C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>      |
| Molecular Weight  | 172.18 g/mol [1][2][3][4]                          |
| Appearance        | White or off-white crystalline powder[2]           |
| Melting Point     | 180 - 185 °C[2]                                    |
| Purity            | ≥ 98% (Assay by titration, GC)[2][3][4]            |
| Solubility        | Soluble in acetone[3][5]                           |
| Optical Rotation  | [α] <sub>20/D</sub> = 15 - 20° (c=1 in Acetone)[2] |

## Commercial Suppliers

The following table summarizes the commercial availability of **(1S,2S)-cyclohexane-1,2-dicarboxylic acid** from various suppliers. Please note that pricing and availability are subject to change and should be confirmed with the respective supplier.

| Supplier                 | Product Number | Purity   | Available Quantities | Price (USD)                        |
|--------------------------|----------------|----------|----------------------|------------------------------------|
| Smolecule                | S1533582       | In Stock | -                    | -                                  |
| Chem-Impex               | 02888          | ≥ 98%    | 1g, 5g               | \$105.56 (1g),<br>\$388.18 (5g)[2] |
| Fisher Scientific        | AC465350010    | 98+%     | -                    | \$165.95 -<br>\$644.34[3]          |
| Thermo Fisher Scientific | H52290.06      | 98+%     | 5g                   | \$365.00[6]                        |
| CP Lab Safety            | -              | min 98%  | 100g                 | -                                  |
| Sunway Pharm Ltd         | CB66261        | -        | -                    | -                                  |

## Synthesis and Experimental Protocols

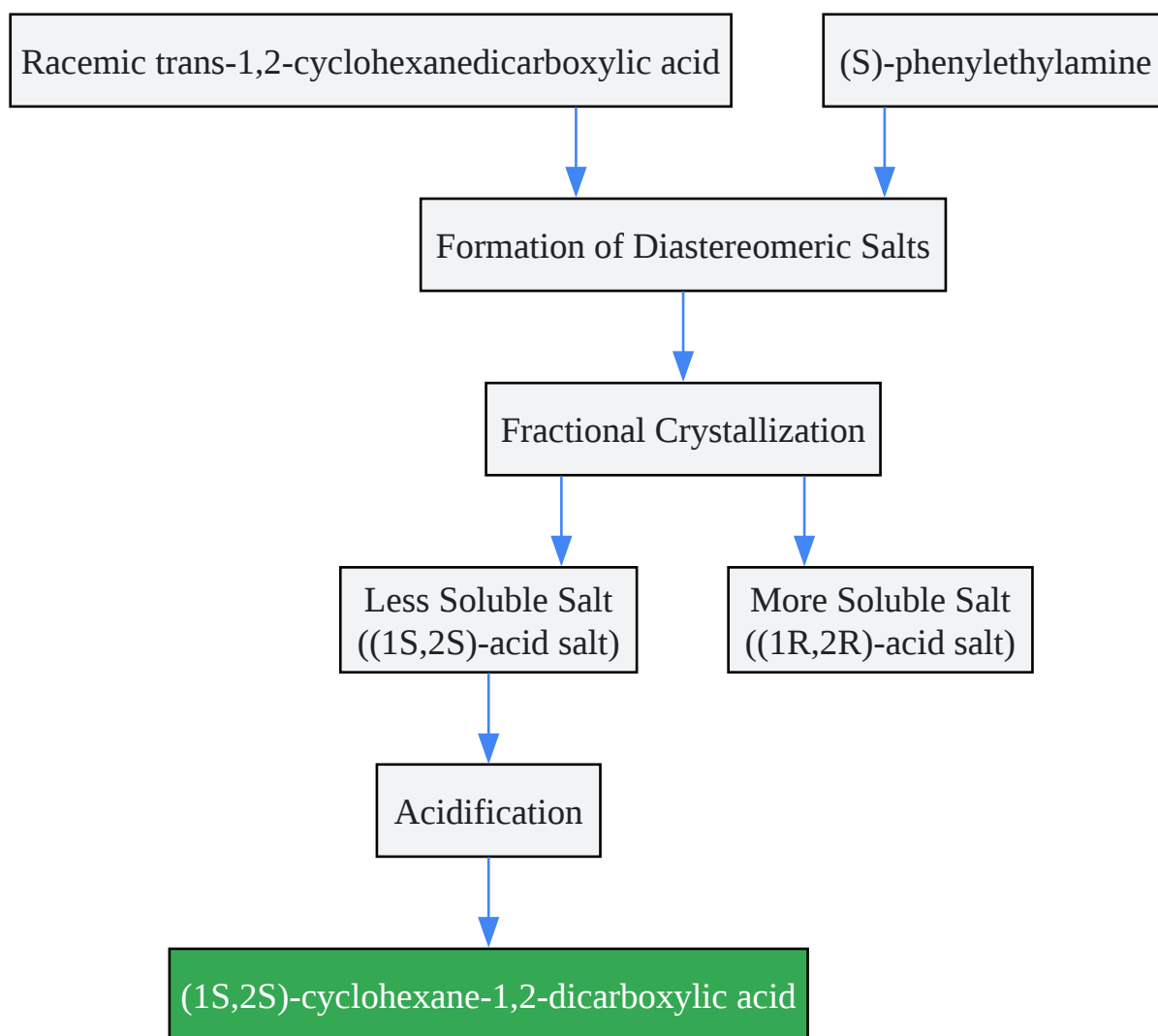
The synthesis of enantiomerically pure **(1S,2S)-cyclohexane-1,2-dicarboxylic acid** is often achieved through the resolution of a racemic mixture of trans-1,2-cyclohexanedicarboxylic acid.

### Protocol 1: Resolution of trans-1,2-Cyclohexanedicarboxylic Acid

A common method for resolving the racemic mixture involves the use of a chiral resolving agent, such as (S)-phenylethylamine, to form diastereomeric salts.<sup>[7]</sup> The differing solubilities of these salts allow for their separation.

Methodology:

- Dissolve the racemic trans-1,2-cyclohexanedicarboxylic acid in a suitable solvent.
- Add the chiral resolving agent, (S)-phenylethylamine. The molar ratio of the resolving agent to the dicarboxylic acid can influence the efficiency of the resolution.<sup>[7]</sup>
- The less soluble diastereomeric salt will precipitate out of the solution. This salt will be enriched in one of the enantiomers.
- Isolate the precipitated salt by filtration.
- Treat the isolated salt with an acid to liberate the enantiomerically enriched dicarboxylic acid.
- The enantiomeric excess (e.e%) of the final product can be determined using chiral chromatography or by measuring the optical rotation. A purity of 97% e.e. has been reported using this method.<sup>[7]</sup>



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Resolution of racemic trans-1,2-cyclohexanedicarboxylic acid.

## Applications in Research and Development

**(1S,2S)-Cyclohexane-1,2-dicarboxylic acid** serves as a versatile chiral building block in several areas of chemical research and development.

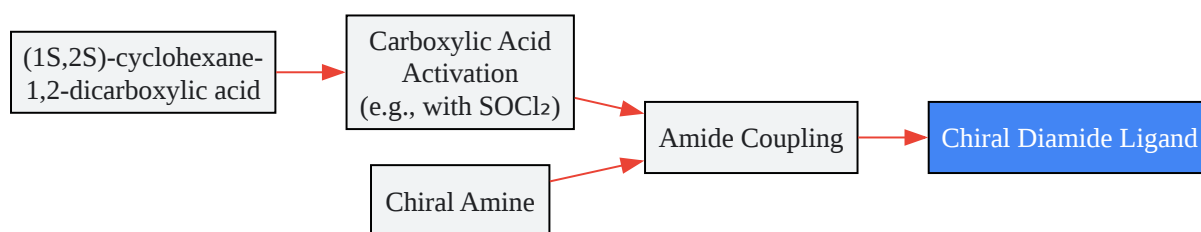
- **Asymmetric Synthesis:** Its defined stereochemistry makes it a valuable precursor for the synthesis of other chiral molecules.<sup>[1]</sup>
- **Pharmaceutical Research:** It is used in the development of new drug candidates and as a starting material for biologically active molecules.<sup>[1][2]</sup> For instance, it is a key intermediate

in the synthesis of Lurasidone hydrochloride, an antipsychotic agent.[8]

- Materials Science: The rigid cyclohexane backbone can be incorporated into polymers and other advanced materials to enhance their properties.[1][2]

## Example Workflow: Synthesis of a Chiral Ligand

The dicarboxylic acid can be converted into a variety of derivatives, such as amides or esters, which can function as chiral ligands in asymmetric catalysis.



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Synthesis of a chiral diamide ligand.

## Safety and Handling

**(1S,2S)-Cyclohexane-1,2-dicarboxylic acid** is classified with the GHS hazard statements H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[6] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Store in a cool, dry place.[2]

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## References

- 1. Buy (1S,2S)-cyclohexane-1,2-dicarboxylic acid | 21963-41-7 [smolecule.com]

- 2. chemimpex.com [chemimpex.com]
- 3. (1S,2S)-Cyclohexane-1,2-dicarboxylic acid, 98+% | Fisher Scientific [fishersci.ca]
- 4. calpaclab.com [calpaclab.com]
- 5. (1S,2S)-cyclohexane-1,2-dicarboxylic acid | 21963-41-7 | Benchchem [benchchem.com]
- 6. H52290.06 [thermofisher.com]
- 7. Resolution of trans-1,2-cyclohexanedicarboxylic acid containing two carboxylic groups by forming diastereomeric salts based on feeding molar ratio control - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. WO2014102808A1 - A process for preparation of trans (1r,2r)-cyclo hexane 1, 2-dicarboxylic acid - Google Patents [patents.google.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

